

# (S)-(+)-2-Chloropropan-1-ol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (S)-(+)-2-Chloropropan-1-ol

Cat. No.: B103289

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Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for 2-chloropropan-1-ol. However, specific toxicological and reactivity data for the (S)-(+)- enantiomer are not readily available. The information presented is largely based on data for the racemic mixture or unspecified isomers of 2-chloropropan-1-ol. It is established that different enantiomers of a chiral compound can exhibit distinct biological activities and toxicities.<sup>[1]</sup> Therefore, **(S)-(+)-2-Chloropropan-1-ol** should be handled with the utmost care, assuming it may possess unique hazards. All personnel must be thoroughly trained in the procedures outlined in this guide and the relevant Safety Data Sheet (SDS) before handling this chemical.

## Chemical Identification and Physical Properties

**(S)-(+)-2-Chloropropan-1-ol** is a chiral compound belonging to the class of halogenated alcohols.<sup>[2]</sup> Its properties make it a useful intermediate in organic synthesis.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClO	[3][4]
Molecular Weight	94.54 g/mol	[3][4]
CAS Number	19210-21-0	[3]
Appearance	Colorless to pale yellow liquid	[2][4]
Odor	Pleasant, mild odor	[4]
Boiling Point	131-134 °C (268-273 °F) at 760 mmHg	[2][4]
Melting Point	< -25 °C (< -13 °F)	[4]
Density	1.103 - 1.1575 g/cm <sup>3</sup> at 20 °C	[2]
Refractive Index	1.4362 at 20 °C	[4]
Solubility	Moderately soluble in water. Highly soluble in organic solvents such as ethanol, ether, chloroform, and methanol.	[2]
Vapor Pressure	5.25 mmHg	[4]

## Hazard Identification and Toxicity

**(S)-(+)-2-Chloropropan-1-ol** is considered a hazardous substance.[5] It is harmful if swallowed, inhaled, or absorbed through the skin and can cause irritation to the skin, eyes, and respiratory tract.[6][7]

Hazard Classification	Description	Reference
Acute Toxicity (Oral)	Harmful if swallowed.	<a href="#">[5]</a> <a href="#">[6]</a>
Acute Toxicity (Dermal)	Harmful in contact with skin.	<a href="#">[5]</a> <a href="#">[6]</a>
Acute Toxicity (Inhalation)	Harmful if inhaled.	<a href="#">[5]</a> <a href="#">[6]</a>
Skin Corrosion/Irritation	Causes skin irritation.	<a href="#">[6]</a>
Eye Damage/Irritation	Causes serious eye irritation.	<a href="#">[6]</a>
Flammability	Flammable liquid and vapor.	<a href="#">[5]</a>

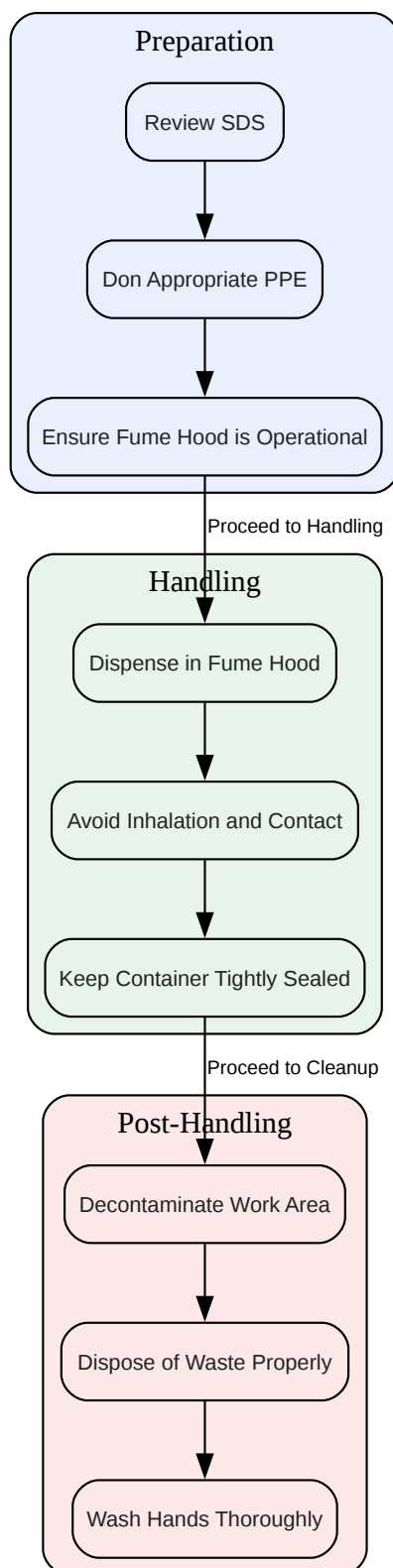
Toxicological Data (for 2-chloropropan-1-ol, isomer unspecified):

Endpoint	Species	Value	Reference
LD50 (Oral)	Rat	218 mg/kg	<a href="#">[5]</a> <a href="#">[6]</a>
LD50 (Dermal)	Rabbit	480 mg/kg	

## Experimental Protocols

### Handling and Personal Protective Equipment (PPE)

Workflow for Safe Handling:



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*Safe Handling Workflow for (S)-(+)-2-Chloropropan-1-ol.*

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Gloves: Wear chemically resistant gloves (e.g., Viton®, Butyl rubber). Inspect gloves prior to use.
  - Body Protection: Wear a flame-retardant, anti-static protective clothing, such as a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if working outside of a fume hood or if exposure limits are exceeded.

### Handling Procedures:

- Always work in a well-ventilated area, preferably in a chemical fume hood.
- Ground all equipment to prevent static discharge.[\[8\]](#)
- Use non-sparking tools.[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapor or mist.
- Keep the container tightly closed when not in use.
- Do not eat, drink, or smoke in the work area.

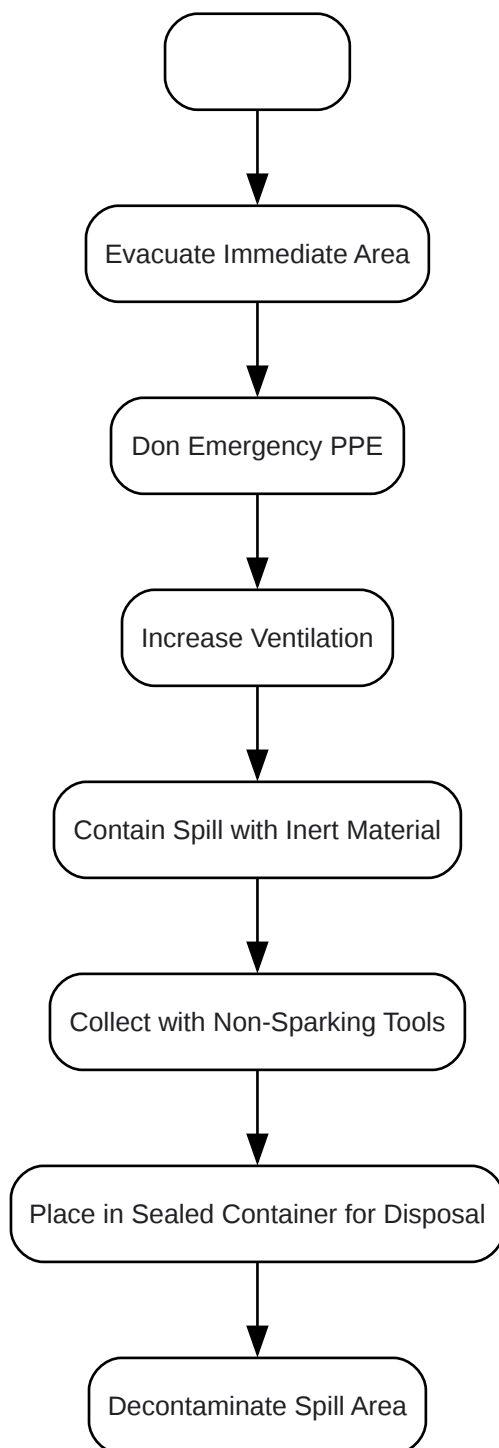
## Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- Keep containers tightly sealed.
- Store separately from incompatible materials such as strong oxidizing agents.

- The recommended storage temperature is refrigerated (2-8 °C).

## Spill and Emergency Procedures

Emergency Response Workflow:



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### *Emergency Spill Response Workflow.*

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

## Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool containers.[5]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal

- Disposal of **(S)-(+)-2-Chloropropan-1-ol** and its containers must be in accordance with all local, state, and federal regulations.
- This material may be a hazardous waste. Consult with your institution's environmental health and safety department for proper disposal procedures.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and hydrogen chloride gas may be formed during combustion.[7]

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